

# methyl linoleate oxidation different temperatures comparison

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Methyl linoleate

CAS No.: 112-63-0

Cat. No.: S620947

Get Quote

## Comparative Data on Oxidation at Different Temperatures

The table below summarizes key experimental findings on how temperature affects the autoxidation of **methyl linoleate**.

Temperature Range	Key Observations on Oxidation	Experimental Context
Room Temperature (~25°C)	• Weight increase of <b>14.4%</b> (in light) to <b>16.9%</b> (in dark) over 40 days [1].	Bulk phase oxidation in open glass containers; progress monitored by weight gain and confirmed by <sup>1</sup> H NMR [1].

| **40°C to 100°C** | • Most absorbed oxygen forms peroxides; a small fraction forms secondary (ketonic) products [2]. • The proportion of secondary products **increases with higher temperatures** [2]. | Early-stage autoxidation of highly pure **methyl linoleate** in an oxygen-controlled environment; peroxide value and UV absorption measured [2]. | | **65°C** | • Induction period of **4-6 hours** for small sample volumes (1-5 µL) [3]. • Oxidation is **significantly retarded** at depths >1 mm due to oxygen diffusion limitations [3]. | Bulk-phase

oxidation at low humidity; oxidation rate and substrate consumption monitored via gas chromatography (GC) and weight gain [3]. |

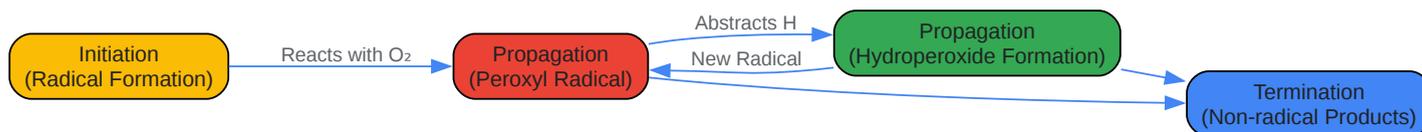
## Detailed Experimental Protocols

To ensure the data's practical utility, here is a detailed look at the key methodologies from the cited research.

- **Preparation of High-Purity Methyl Linoleate [2]:** The starting material is prepared from corn oil via tetrabromide derivatives. The process involves repeated recrystallization of tetrabromostearic acids to a melting point of 115.2°C. Debromination and all subsequent transfers are conducted under an oxygen-free, purified nitrogen atmosphere. The final product is purified by distillation using a high-efficiency fractionating column, resulting in a peroxide value of zero and an iodine number confirming high purity.
- **Protocol for Bulk Oxidation Kinetics at 65°C [3]:**
  - **Sample Preparation:** Different amounts of **methyl linoleate** (0.147 g to 2.94 g) are placed in flat-bottomed glass cups to achieve defined depths (1 mm to 20 mm).
  - **Oxidation Setup:** Samples are placed in a controlled environment chamber with a continuous flow of dry air (15 mL/min) and stored in a 65°C oven.
  - **Monitoring:** The oxidation progress is tracked by:
    - **Weight Measurement:** Periodically measuring the increase in sample weight due to oxygen uptake.
    - **Gas Chromatography (GC):** Quantifying the amount of unoxidized **methyl linoleate**. Samples are dissolved in *n*-hexane with an internal standard (methyl myristate) for analysis.
- **Protocol for Oxidation in Solution [2]:** Oxidation is carried out at 50°C using azobisisobutyronitrile (AIBN) as a radical initiator. The effects of oxygen pressure, substrate concentration, and solvent are studied. The reaction is monitored by measuring oxygen uptake, substrate disappearance, and the formation of conjugated dienes and specific hydroperoxide isomers.

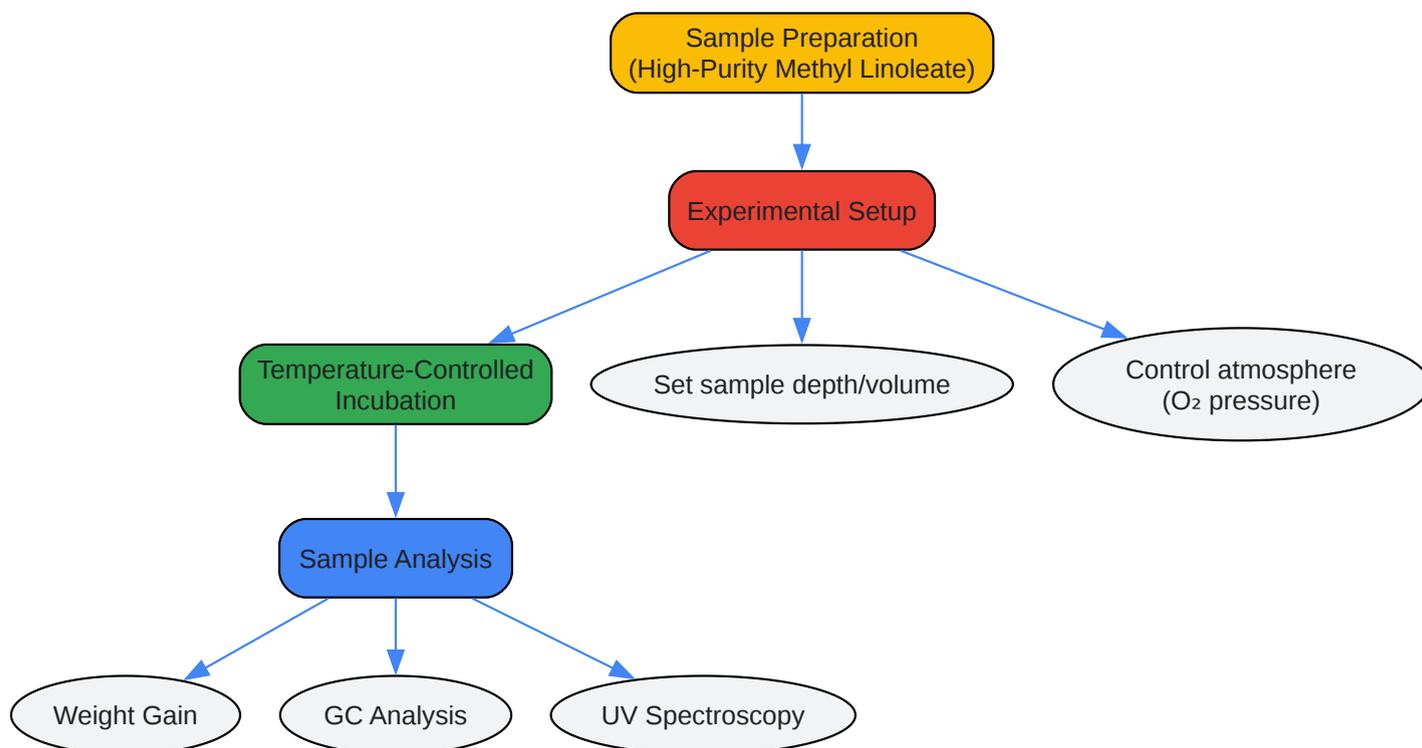
## Oxidation Pathways and Experimental Workflow

The following diagrams illustrate the core chemical pathway of **methyl linoleate** oxidation and a generalized workflow for conducting related experiments.



[Click to download full resolution via product page](#)

### Autoxidation Mechanism of Methyl Linoleate



[Click to download full resolution via product page](#)

### General Workflow for Oxidation Studies

## Key Insights for Research Applications

- **Account for Physical State:** The **sample's physical dimensions and volume** are critical factors. Oxidation is rapid in thin films but can be severely limited by oxygen diffusion in bulk samples deeper than 1 mm [3]. This is vital for designing experiments that accurately reflect your application, whether it's a surface coating or a stored bulk material.
- **Control the Atmosphere:** The oxidation pathway and rate are sensitive to oxygen pressure [2]. Using radical initiators like AIBN allows for controlled study of propagation steps, while systems involving metal catalysts (e.g., Fe(II)/Ascorbic Acid) are relevant for understanding catalytic degradation in complex biological or food systems [2].
- **Consider Protein Interactions:** If your system involves lipids and proteins, be aware that **methyl linoleate** hydroperoxides can react with amino acids in proteins like Bovine Serum Albumin (BSA), leading to the formation of Oxidized Lipid/Amino Acid Reaction Products (OLAARPs) [2]. This co-oxidation can impact both the nutritional value and functional properties of materials.

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Determination of degree of oxidation of methyl linoleate ... [link.springer.com]
2. Preparation method and oxidation research of methyl ... [chemicalbook.com]
3. Kinetics of Oxidation of Different Depths of Methyl Linoleate ... [jstage.jst.go.jp]

To cite this document: Smolecule. [methyl linoleate oxidation different temperatures comparison].

Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b620947#methyl-linoleate-oxidation-different-temperatures-comparison>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)